

stability and storage of 2,4,6-trimethylbenzenesulfonohydrazide

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Compound of Interest

Compound Name: 2,4,6-
Trimethylbenzenesulfonohydrazide

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An In-depth Technical Guide to the Stability and Storage of **2,4,6-trimethylbenzenesulfonohydrazide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,4,6-trimethylbenzenesulfonohydrazide is a crucial reagent in organic synthesis. Understanding its stability and proper storage is paramount to ensure its efficacy, safety, and the reproducibility of experimental results. This guide provides a comprehensive overview of the known stability profile of **2,4,6-trimethylbenzenesulfonohydrazide**, recommended storage conditions, and potential degradation pathways. It also outlines a general experimental protocol for stability testing based on established guidelines, in the absence of specific published studies on this compound.

Physicochemical Properties

2,4,6-trimethylbenzenesulfonohydrazide, also known as 2-Mesitylenesulfonyl hydrazide, is a white to off-white solid.^[1] It has a melting point of approximately 112-114 °C, at which it decomposes.^[2]

Stability Profile

While specific quantitative stability studies on **2,4,6-trimethylbenzenesulfonohydrazide** are not readily available in published literature, its general stability can be inferred from material safety data sheets and related studies on similar compounds.

Thermal Stability: The compound is known to decompose at its melting point of 112-114 °C.[3] For long-term stability, storage at low temperatures is crucial. It is reported to be stable for many months when stored below 0 °C in a freezer.[3] Some suppliers recommend storage at 2-8 °C.[1] While it is considered a stable solid at ambient temperatures, prolonged exposure to higher temperatures should be avoided to prevent degradation. Studies on analogous compounds, such as oxalyl bis(benzenesulfonylhydrazides), have shown high thermal stability up to 200°C, with controlled decomposition occurring above 225°C.[4] Thermogravimetric analysis (TGA) of a related derivative also indicated stability up to 180°C.[5]

Hydrolytic and Photolytic Stability: Specific studies on the hydrolytic and photolytic stability of **2,4,6-trimethylbenzenesulfonohydrazide** are limited. However, hydrazones, which are derivatives of hydrazides, are known to be susceptible to hydrolysis, a reaction that is catalyzed by acids.[6] Therefore, it is prudent to protect **2,4,6-trimethylbenzenesulfonohydrazide** from moisture and acidic conditions.

Aryl sulfonamides, a related class of compounds, are known to undergo photodegradation.[7] Consequently, it is recommended to store **2,4,6-trimethylbenzenesulfonohydrazide** in a dark place to prevent potential degradation from light exposure.[3]

Recommended Storage and Handling

Proper storage and handling are critical for maintaining the integrity and safety of **2,4,6-trimethylbenzenesulfonohydrazide**.

Storage Conditions

The following table summarizes the recommended storage conditions based on available data.

Parameter	Recommendation	Rationale	Citation
Temperature	Long-term: $\leq 0\text{ }^{\circ}\text{C}$ (Freezer)	Ensures stability for many months.	[3]
Short-term: $2\text{--}8\text{ }^{\circ}\text{C}$	Recommended by some suppliers.		
General: Cool, dry place	Prevents thermal degradation.		
Light	Keep in a dark place	Prevents potential photodegradation.	[3]
Atmosphere	Sealed in dry conditions, inert atmosphere	Prevents hydrolysis and oxidation.	[3]
Container	Tightly closed container	Prevents exposure to moisture and air.	[8]

Handling Precautions

2,4,6-trimethylbenzenesulfonohydrazide is a potentially flammable solid that may cause allergic skin reactions and serious eye irritation.[3][8] Therefore, the following handling precautions should be observed:

- Personal Protective Equipment (PPE): Wear protective gloves, chemical-resistant clothing, and safety goggles.[8]
- Ventilation: Use only in a chemical fume hood to avoid inhalation of dust or vapor.[3][8]
- Exposure: Avoid prolonged exposure. Do not get in eyes, on skin, or on clothing.[8]
- Safety Measures: Have a safety shower and eye wash station readily available.[8]

Experimental Protocol for Stability Testing

Although a specific, validated stability testing protocol for **2,4,6-trimethylbenzenesulfonohydrazide** is not published, a general protocol can be designed

based on the International Council for Harmonisation (ICH) guidelines for stability testing of active pharmaceutical ingredients.

Objective

To evaluate the stability of **2,4,6-trimethylbenzenesulfonohydrazide** under various environmental conditions (temperature, humidity, and light) over a defined period.

Materials and Methods

- Sample: **2,4,6-trimethylbenzenesulfonohydrazide** (minimum of three batches).
- Container: Tightly sealed, amber glass vials to protect from light and moisture.
- Analytical Method: A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method capable of separating the parent compound from its potential degradation products.
- Storage Conditions:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH $\pm 5\%$ RH
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 75% RH $\pm 5\%$ RH
 - Freezer: $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$ (as a control)
- Testing Frequency:
 - Long-term: 0, 3, 6, 9, 12, 18, 24, and 36 months.
 - Accelerated: 0, 3, and 6 months.
 - Freezer: 0 and 36 months.

Test Parameters

At each time point, the samples should be analyzed for:

- Appearance: Visual inspection for any changes in color or physical state.

- Assay: Quantification of the amount of **2,4,6-trimethylbenzenesulfonohydrazide** remaining using the validated HPLC method.
- Degradation Products: Identification and quantification of any impurities or degradation products.

Data Presentation

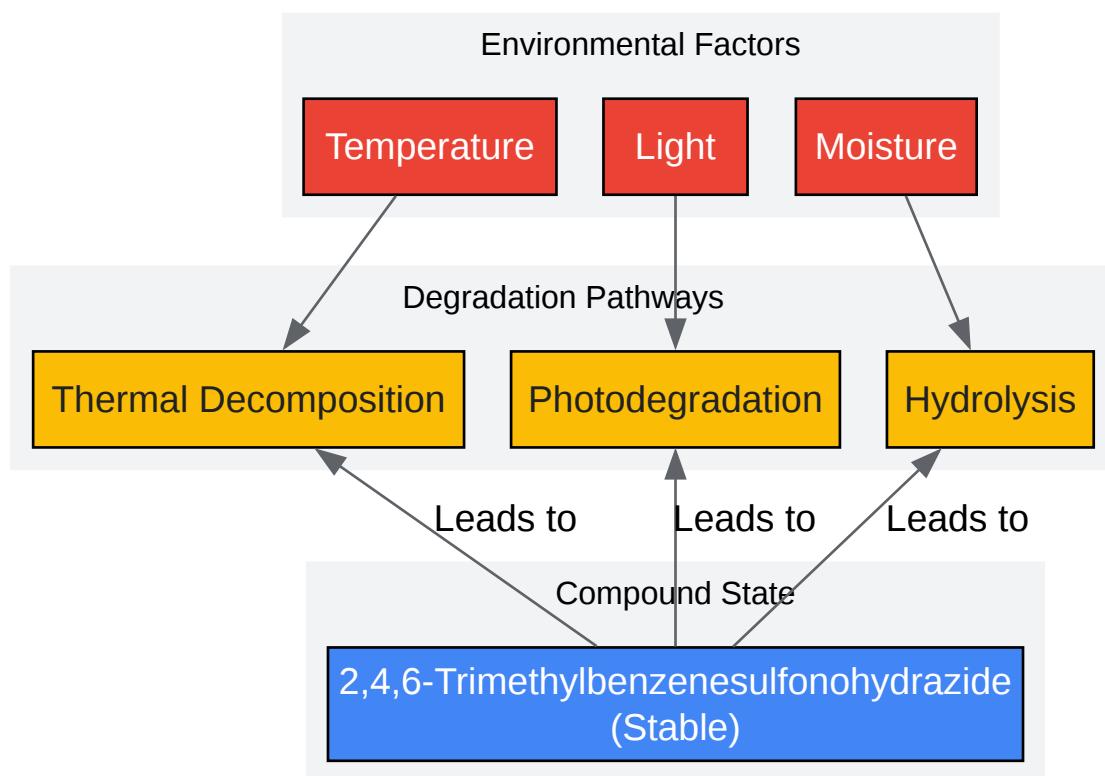
The results should be summarized in a table to facilitate comparison.

Storage Condition	Time (Months)	Appearance	Assay (%)	Total Degradation Products (%)
25°C/60% RH	0	White powder	100.0	< 0.1
3	0	No change		
6	0	No change		
...	...			
40°C/75% RH	0	White powder	100.0	< 0.1
3	0			
6	0			
-20°C	0	White powder	100.0	< 0.1
36	0			

Visualizations

Factors Influencing Stability

The following diagram illustrates the key factors that can impact the stability of **2,4,6-trimethylbenzenesulfonohydrazide**.

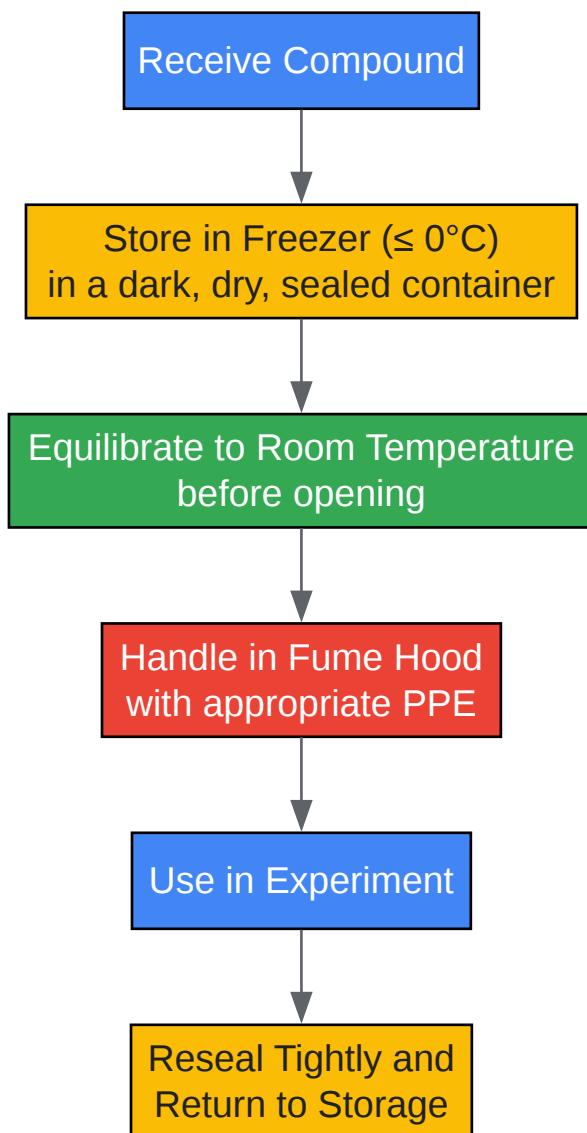


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Caption: Factors affecting the stability of **2,4,6-trimethylbenzenesulfonohydrazide**.

Recommended Storage and Handling Workflow

This diagram outlines the recommended workflow for the storage and handling of **2,4,6-trimethylbenzenesulfonohydrazide** to ensure its stability and safe use.



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Caption: Recommended workflow for storage and handling.

Conclusion

While **2,4,6-trimethylbenzenesulfonohydrazide** is a stable solid under appropriate conditions, its stability is influenced by temperature, light, and moisture. Adherence to the recommended storage and handling guidelines is essential to prevent degradation and ensure the quality and safety of the compound. For critical applications, it is advisable to perform in-house stability testing following a protocol similar to the one outlined in this guide to establish a retest date specific to the user's storage conditions and intended use.

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